

Kdm4-IN-3: Application Notes and Protocols for Epigenetic Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kdm4-IN-3 is a potent and cell-permeable inhibitor of the KDM4 family of histone lysine demethylases. These enzymes, particularly KDM4A-D, are crucial regulators of epigenetic marks, primarily targeting the demethylation of trimethylated histone H3 at lysine 9 (H3K9me3) and lysine 36 (H3K36me3). Dysregulation of KDM4 activity is implicated in various cancers, making them attractive therapeutic targets. **Kdm4-IN-3** serves as a valuable chemical probe for elucidating the biological functions of KDM4 enzymes and for validating their potential as drug targets in oncology and other diseases.

These application notes provide detailed protocols for utilizing **Kdm4-IN-3** in key epigenetic research assays and summarize its known biochemical and cellular activities.

Biochemical and Cellular Activity of Kdm4-IN-3

Kdm4-IN-3 exhibits inhibitory activity against the KDM4 family. Its mechanism of action has been characterized as non-competitive with respect to the H3K9me3 peptide substrate and uncompetitive with the α -ketoglutarate (α -KG) co-substrate.



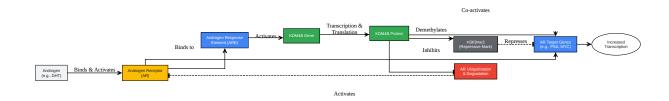
Compound	Target	IC50 (nM)	Cell Line(s)	Effect	Reference
Kdm4-IN-3	KDM4	871	Prostate Cancer (DU145, PC3)	Inhibits cell growth, increases global H3K9me3 levels	[1]
JIB-04	KDM4A-E, KDM5A	230-1100	Lung, Prostate, Rhabdomyos arcoma, Germ cell tumors	Blocks proliferation	[2]
NCDM-32B	KDM4A, KDM4C	3000 (KDM4A), 1000 (KDM4C)	Breast Cancer (HCC1954)	Increases global H3K9me3/me 2 levels, decreases cell viability	[3]

Signaling Pathways Involving KDM4

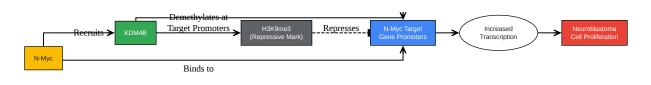
KDM4 enzymes are integral components of several critical signaling pathways implicated in cancer progression. Understanding these pathways is essential for designing experiments and interpreting data when using KDM4 inhibitors like **Kdm4-IN-3**.







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